

Personal protective equipment for handling 1,2-Dioctanoyl-sn-glycero-3-phosphocholine

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Compound of Interest

Compound Name: 1,2-Dioctanoyl-sn-glycero-3-phosphocholine

Cat. No.: B096630

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Essential Safety and Handling Guide for 1,2-Dioctanoyl-sn-glycero-3-phosphocholine

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **1,2-Dioctanoyl-sn-glycero-3-phosphocholine** (CAS 19191-91-4). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and promoting a secure laboratory environment.

Hazard Summary: **1,2-Dioctanoyl-sn-glycero-3-phosphocholine** may be harmful if swallowed, inhaled, or absorbed through the skin. It has the potential to cause irritation to the eyes, skin, and respiratory tract.^[1] The toxicological properties of this compound have not been fully investigated, and therefore, it should be handled with appropriate caution.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **1,2-Dioctanoyl-sn-glycero-3-phosphocholine**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.[2][3][4][5]	To protect eyes from splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[3][6]	To prevent skin contact.
Body Protection	Laboratory coat.[6]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated.[2]	To prevent inhalation of dust or aerosols.

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.[7]
- Storage: Store in a tightly sealed container in a cool, dry place.[7] Recommended storage temperature is typically -20°C.
- Hygiene: Wash hands thoroughly after handling.[7] Avoid eating, drinking, or smoking in the laboratory.

Spill Management:

- Evacuate: Clear the area of all personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Use an absorbent material like sand or vermiculite to contain the spill.

- Collect: Carefully collect the absorbed material into a labeled, sealed container for disposal.
- Clean: Wash the spill area thoroughly.

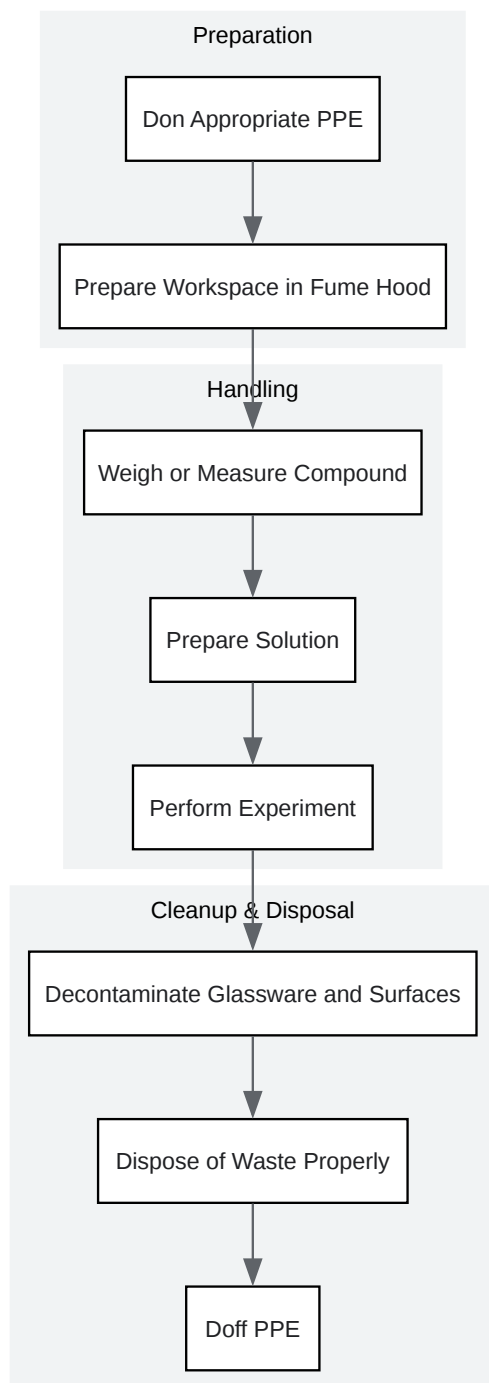
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.^[2] Do not allow the substance to enter drains or waterways.^[7]

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **1,2-Dioctanoyl-sn-glycero-3-phosphocholine**.

Handling Workflow for 1,2-Dioctanoyl-sn-glycero-3-phosphocholine



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Standard operational procedure for handling the chemical.

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